

An In-depth Technical Guide to the Physicochemical Properties of Silafluofen

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Compound of Interest

Compound Name: Silafluofen

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Introduction: **Silafluofen** is a fluorinated organosilicon pyrethroid ether insecticide used to control soil-borne insects like termites and as a wood preservative.^{[1][2]} Developed in 1984, its unique structure, which incorporates a silicon atom, distinguishes it from conventional pyrethroids.^{[3][4][5]} This structural modification confers properties such as reduced fish toxicity and enhanced stability in various environmental conditions, making it a subject of interest for agricultural and material science research.^{[4][5]} This guide provides a detailed overview of the core physicochemical properties of **Silafluofen**, standard experimental protocols for their determination, and a logical workflow for its characterization.

Chemical Identity and Structure

- IUPAC Name: (4-ethoxyphenyl)[3-(4-fluoro-3-phenoxyphenyl)propyl]dimethylsilane^{[6][7]}
- CAS Number: 105024-66-6^{[6][7]}
- Chemical Formula: C₂₅H₂₉FO₂Si^{[1][6][7]}
- Synonyms: Eflusilanat, Silonen, Joker, Neophan, Silatop^{[1][2][8]}

Silafluofen is characterized by the isosteric replacement of a carbon atom with a silicon atom in its molecular backbone.^[3] This modification is central to its altered biological and environmental properties compared to other pyrethroids.

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **Silafluofen**, compiled from various sources. These parameters are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value	Units	Reference(s)
Molecular Weight	408.58 - 408.59	g/mol	[6] [9] [10]
Physical State	Oily liquid, almost colorless and odorless	-	[2] [8] [9]
Melting Point	<25	°C	[9] [11] [12]
Boiling Point	484.5 (at 760 mmHg); Decomposes before boiling	°C	[8] [9] [13]
Water Solubility	0.001 (at 20°C, pH 7)	mg/L	[2] [8]
Solubility in Organic Solvents	Soluble in DMSO and other organic solvents	-	[6] [9]
Vapor Pressure	4.5×10^{-9} (at 25°C) / 2.5×10^{-3} (at 20°C)	mmHg / mPa	[8] [9] [13]
Density	1.08	g/cm ³	[2] [8] [13]
Partition Coefficient (LogP)	6.56	-	[9]
Flash Point	100 - 246.8	°C	[8] [9]
Refractive Index	1.557 - 1.568 (at 20.1°C)	-	[9] [11] [13]
Chemical Stability	Stable under alkaline conditions, sunlight, and in soil	-	[4] [5] [9]

Experimental Protocols for Property Determination

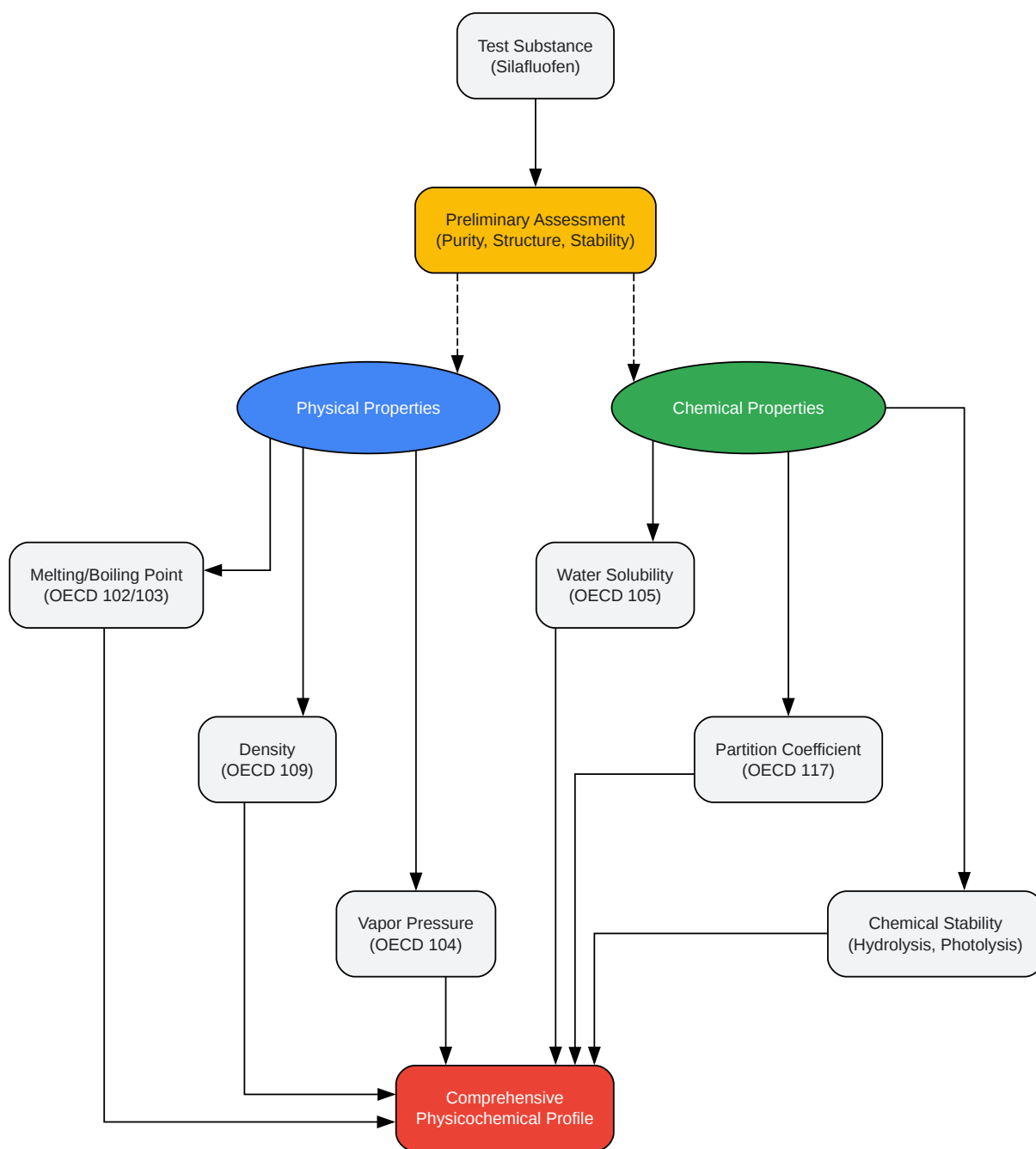
While specific experimental data for **Silafluofen** is proprietary, the determination of its physicochemical properties follows internationally recognized standard methods, primarily the OECD Guidelines for the Testing of Chemicals.^[14] These protocols ensure data consistency and reliability.

- **Melting Point (OECD 102):** For substances like **Silafluofen** which are liquid at room temperature, methods like determining the Freezing Temperature or Pour Point are appropriate.^{[7][15]} Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA) are also applicable and can precisely measure the temperature of phase transition from liquid to solid.^{[7][15][16]}
- **Boiling Point (OECD 103):** The boiling point is determined as the temperature where the vapor pressure equals atmospheric pressure.^{[3][13][17]} Given that **Silafluofen** decomposes before boiling, this is typically reported as a decomposition temperature under specific conditions.^[8] Methods include ebulliometry, dynamic vapor pressure measurement, and DSC/DTA, which can detect thermal decomposition events.^{[13][17]}
- **Water Solubility (OECD 105):** For poorly soluble compounds like **Silafluofen** ($<10^{-2}$ g/L), the Column Elution Method is standard.^{[18][19][20]} In this method, an inert material (like glass beads) is coated with the test substance and packed into a column.^[21] Water is passed through the column, and the concentration of the substance in the eluate is measured until a plateau is reached, representing the saturation concentration.^{[20][21]}
- **Partition Coefficient (n-octanol/water) (OECD 117):** The n-octanol/water partition coefficient (LogP) is a key indicator of a substance's lipophilicity. For a compound with a high LogP like **Silafluofen**, the High-Performance Liquid Chromatography (HPLC) Method is most suitable.^{[4][5][10][12]} This method correlates the substance's retention time on a reverse-phase column with those of reference compounds with known LogP values.^{[10][22]}
- **Vapor Pressure (OECD 104):** The vapor pressure can be determined using several methods depending on the expected range.^{[8][23][24]} For a substance with very low vapor pressure, the Gas Saturation Method or Effusion Methods (e.g., Knudsen cell, isothermal thermogravimetry) are appropriate.^{[8][23][25]} These techniques measure the mass of a substance transported by a known volume of carrier gas or effusing through a small orifice over time.^{[8][25]}

- **Density (OECD 109):** For a liquid, density is typically measured using a pycnometer, a hydrometer, or an oscillating densitometer.[26] The pycnometer method involves accurately determining the weight of a precise volume of the liquid at a constant temperature.
- **Flash Point (ASTM D93):** The flash point is determined using a Pensky-Martens Closed-Cup Tester.[6][9][27] The liquid is heated at a slow, constant rate with stirring.[9][27] An ignition source is directed into the cup at regular temperature intervals until a flash is observed inside the cup.[9]
- **Refractive Index:** This is measured using an Abbé refractometer.[2][11][28][29][30] A few drops of the liquid are placed between two prisms.[28] The instrument measures the critical angle of refraction, from which the refractive index is calculated, typically at a specified temperature (e.g., 20.1°C).[28][29]
- **Chemical Stability:** Stability is assessed by subjecting the compound to various conditions over time.[31][32][33] For example, to test stability in alkaline conditions, the compound is dissolved in solutions of varying pH (e.g., pH 9, 12.8) and stored at a controlled temperature (e.g., 50°C).[5] Aliquots are taken at different time points (e.g., 1 week, 4 weeks) and the concentration of the remaining **Silafluofen** is determined using an appropriate analytical method like HPLC or GC-MS to calculate the degradation rate.[5][31][34]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical substance like **Silafluofen**.



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Physicochemical Characterization Workflow.

Conclusion

The physicochemical properties of **Silafluofen** define its behavior, efficacy, and environmental impact. Its low water solubility and high partition coefficient suggest a tendency to associate with organic matter and lipids, while its low vapor pressure indicates it is not highly volatile.[8] [9] The unique stability of **Silafluofen**, particularly under alkaline conditions, distinguishes it from ester-based pyrethroids and contributes to its persistence and effectiveness as a termiticide.[5] A thorough understanding of these properties, determined through standardized experimental protocols, is essential for its safe handling, effective application, and for the development of new, structurally related compounds in the fields of agriculture and materials science.

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